

Diisopentyl Phthalate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diisopentyl Phthalate-d4*

Cat. No.: *B585366*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diisopentyl Phthalate-d4**, a deuterated analog of the plasticizer Diisopentyl Phthalate (DIPP). Due to its toxicological profile, particularly its effects on reproductive health, DIPP and its labeled counterparts are of significant interest in toxicology and environmental science. This document outlines the chemical structure, physical properties, and toxicological pathways associated with this compound, and provides generalized experimental protocols for its analysis.

Core Compound Information

Diisopentyl Phthalate-d4 is a labeled form of Diisopentyl Phthalate, where four hydrogen atoms on the benzene ring are replaced with deuterium. This isotopic labeling makes it a valuable internal standard for quantitative analysis of the parent compound in various matrices using mass spectrometry.

Chemical Structure and Formula:

- Chemical Name: 1,2-bis(3-methylbutyl) (²H₄)benzene-1,2-dicarboxylate[1]
- Synonyms: 1,2-Benzenedicarboxylic Acid-d4 1,2-Bis(3-methylbutyl) Ester, Phthalic Acid-d4 Diisopentyl Ester, Bis(3-methylbutyl) Phthalate-d4, Diisoamyl Phthalate-d4[2][3]
- Molecular Formula: C₁₈H₂₂D₄O₄[3]

- CAS Number: 1346597-80-5[2][3]

Structural Representation:

Caption: Chemical structure of **Diisopentyl Phthalate-d4**.

Physicochemical Properties

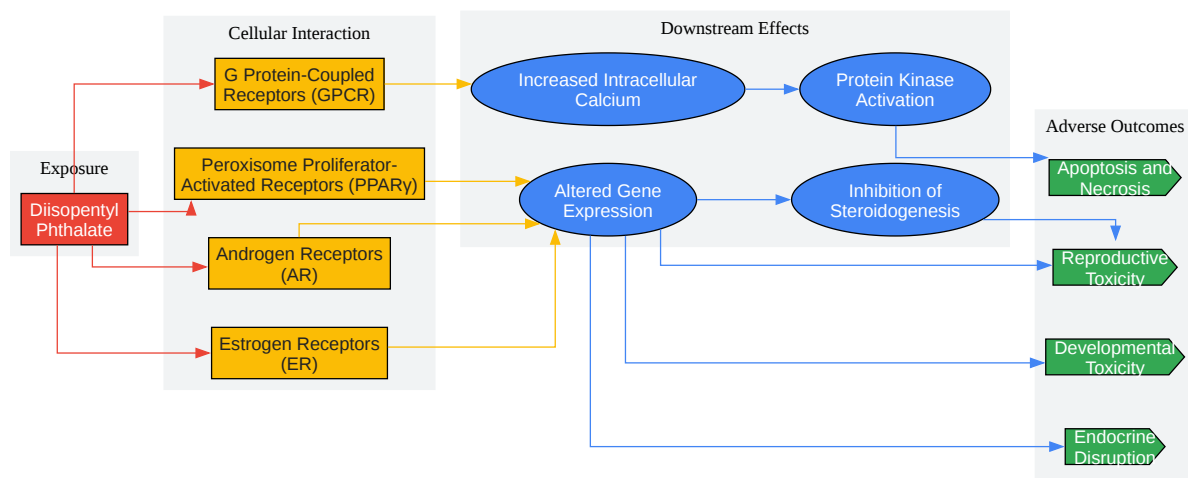
Quantitative data for **Diisopentyl Phthalate-d4** is not extensively available. The following table summarizes the known properties of the deuterated compound and its non-deuterated analog, Diisopentyl Phthalate, for reference.

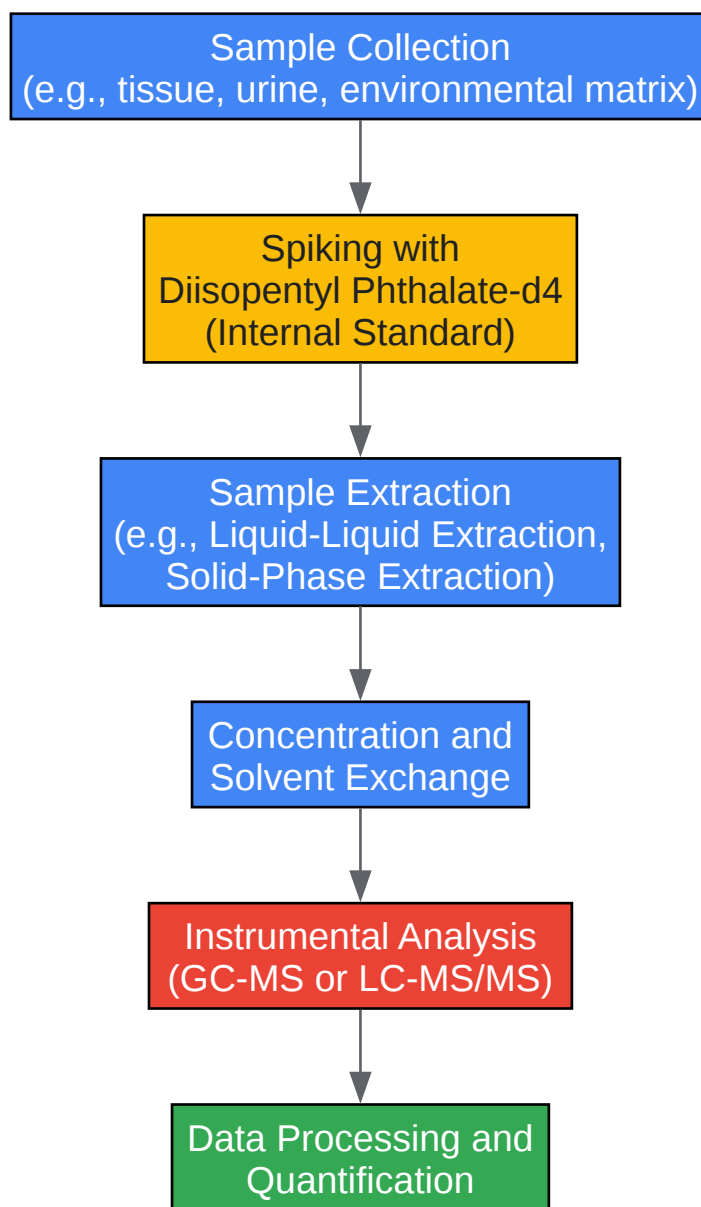
Property	Diisopentyl Phthalate-d4	Diisopentyl Phthalate (non-deuterated)
Molecular Weight	310.42 g/mol [3]	306.4 g/mol [4]
Appearance	Clear Pale Yellow Oil[2]	Colorless oily liquid
Purity	≥98%[1]	-
Storage Temperature	2-8°C Refrigerator[2]	-
Solubility	Soluble in Chloroform, Ethyl Acetate	Insoluble in water, soluble in most organic solvents
Boiling Point	N/A	Data not readily available
Melting Point	N/A	Data not readily available
Density	N/A	Data not readily available

Toxicological Profile and Signaling Pathways

Diisopentyl Phthalate is recognized for its potential fetotoxicity, embryoletality, and teratogenicity.[2][5] Phthalates, as a class of compounds, are known endocrine disruptors that can interfere with normal hormonal signaling.[6] The primary mechanisms of phthalate toxicity involve disruption of the endocrine system, particularly affecting reproductive development and function.

The following diagram illustrates the general signaling pathways affected by phthalate esters, including Diisopentyl Phthalate.





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